Application Note: In Vivo Administration of LY 341495 Disodium Salt

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*LY 341495 disodium salt*
Cat. No.:	*B1574455*

Get Quote

Introduction & Mechanistic Rationale

LY 341495 Disodium Salt is a highly potent, nanomolar-affinity antagonist of Group II metabotropic glutamate receptors (mGluR2 and mGluR3).[1] Unlike its free acid form, the disodium salt is highly water-soluble, making it the preferred chemical species for in vivo administration.

Why Use LY 341495?

In drug discovery and neuroscience, this compound is a critical tool for studying glutamate homeostasis. It is widely used to mimic the "rapid-acting" antidepressant effects of ketamine without blocking NMDA receptors directly.

Mechanism of Action:

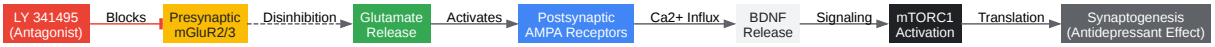
- Disinhibition: LY 341495 blocks presynaptic mGluR2/3 autoreceptors.
- Glutamate Surge: This blockade prevents the negative feedback loop, causing a transient burst of extracellular glutamate in the synaptic cleft.

© 2026 BenchChem. All rights reserved.

- Post-Synaptic Activation: The glutamate surge activates post-synaptic AMPA receptors.
- Plasticity Induction: AMPA activation triggers L-type voltage-dependent calcium channels (VDCC), leading to BDNF release and activation of the mTORC1 signaling pathway, resulting in increased synaptogenesis (e.g., PSD-95, GluR1 expression).

Pathway Visualization

The following diagram illustrates the signaling cascade triggered by LY 341495 administration.



Click to download full resolution via product page

Caption: Mechanism of LY 341495-induced synaptic plasticity via mGluR2/3 antagonism and downstream mTOR activation.[2]

Chemical Properties & Formulation

Critical Note: Ensure you are using the Disodium Salt (CAS: 201943-63-7 (free acid) / Salt forms vary). The free acid is practically insoluble in water and requires NaOH titration, which can complicate in vivo pH balance. The disodium salt dissolves directly in aqueous vehicles.

Property	Specification
Compound Name	LY 341495 Disodium Salt
Molecular Weight	~397.33 g/mol (Salt) vs. 353.37 g/mol (Free Acid)
Solubility	Water: ~40 mg/mL (100 mM); 0.9% Saline: Soluble
Appearance	White to off-white solid
Storage	-20°C (Desiccated). Solutions should be prepared fresh.

© 2026 BenchChem. All rights reserved.

Preparation Protocol (Standard Injection Vehicle)

Goal: Prepare a 1 mg/mL stock solution for Intraperitoneal (IP) injection.

- Calculate: Determine the required mass based on the salt weight.
  - Note: Doses in literature often refer to the salt weight. If your protocol specifies "Free Base Equivalent," multiply the target mass by 1.12 (397.33 / 353.37) to get the salt mass.
- Vehicle Selection: Use sterile 0.9% Saline (NaCl).
  - Expert Insight: While water works, saline is isotonic and reduces injection site irritation for IP administration.
- Dissolution:
  - Add the calculated mass of **LY 341495 Disodium Salt** to a sterile vial.
  - Add 90% of the final volume of saline.
  - Vortex gently. The salt should dissolve rapidly at room temperature.
- pH Check:
  - Check pH using a micro-strip. It should be near neutral (pH 6.5–7.5).
  - If deviating significantly (rare with the salt form in saline), adjust cautiously with dilute HCl or NaOH.
- Final Volume: Add saline to reach the final target volume.
- Sterilization: Filter through a 0.22 µm PES syringe filter into a sterile injection vial.

Dosing Strategy & Selectivity

The selectivity of LY 341495 is dose-dependent.[3] You must choose your dose based on which receptors you intend to target.

© 2026 BenchChem. All rights reserved.

Dose (IP, Rat/Mouse)	Target Selectivity	Application
0.3 – 1.0 mg/kg	Highly Selective (mGluR2/3)	Anxiety, Depression, Sleep Architecture
3.0 mg/kg	Selective (mGluR2/3)	Maximal mGluR2/3 occupancy; standard dose for antidepressant-like effects.
> 10.0 mg/kg	Non-Selective (Broad Spectrum)	Begins to antagonize mGluR8 (Group III) and potentially mGluR7/4 at very high doses.

Pharmacokinetic Warning: LY 341495 has a relatively short half-life in rodents (T1/2 ≈ 44 minutes).

- Behavioral Testing Window: Tests (e.g., Forced Swim Test, Open Field) should typically commence 30–60 minutes post-injection.
- Molecular Analysis: For mTOR signaling (phosphorylation), sacrifice animals at 1–2 hours post-dose. For synaptic protein expression (PSD-95), sacrifice at 24 hours.[4]

Experimental Workflows

Protocol A: Intraperitoneal (IP) Administration for Behavioral Assays

- Habituation: Handle animals for 3 days prior to the experiment to reduce stress-induced glutamate fluctuations.
- Weighing: Weigh animals immediately before dosing to calculate exact volume.
  - Standard Volume: 10 mL/kg (e.g., for a 250g rat, inject 2.5 mL).
- Injection:
  - Restrain the animal securely.
  - Inject into the lower right quadrant of the abdomen to avoid the cecum/bladder.

© 2026 BenchChem. All rights reserved.

- Aspirate slightly to ensure no blood withdrawal.

- Rest Period: Return animal to home cage for 30 minutes.
- Testing: Begin behavioral assay (e.g., Forced Swim Test).

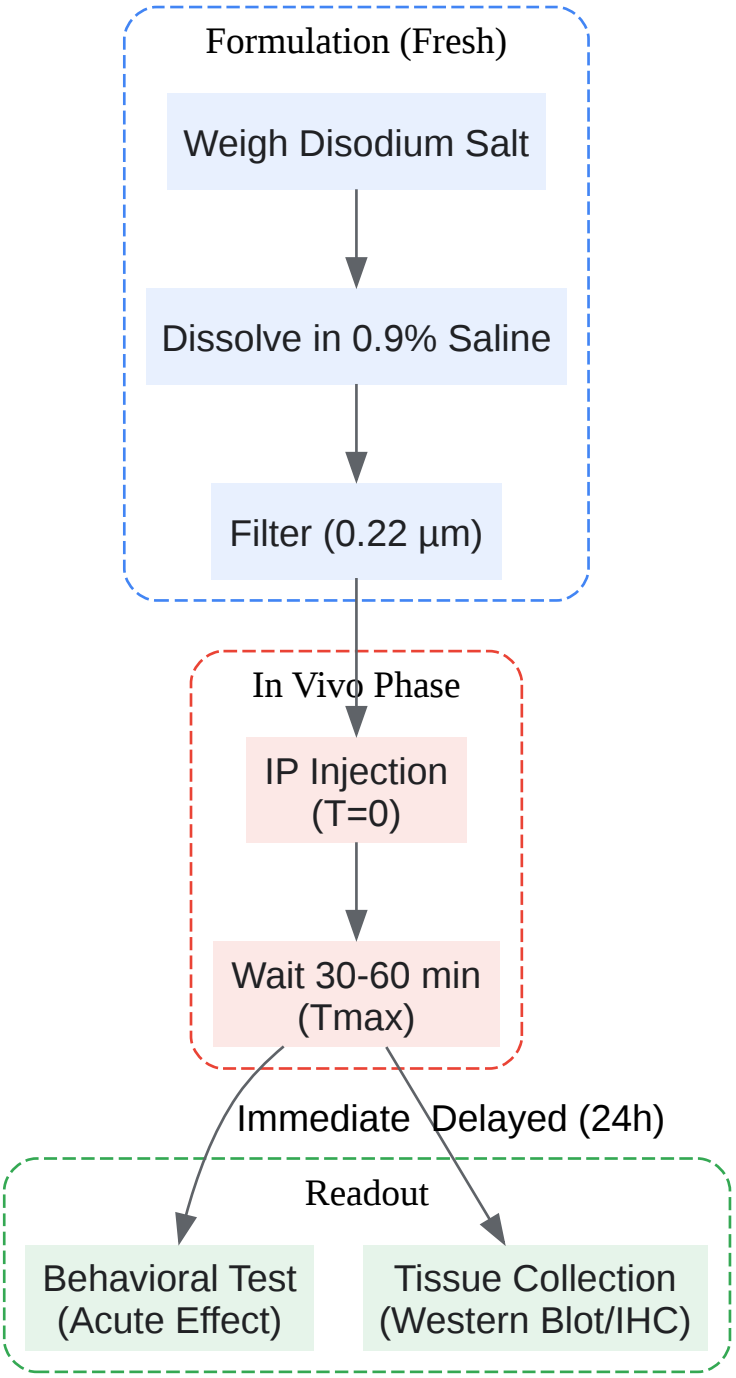
Protocol B: Stereotaxic Microinjection (Local Administration)

For targeting specific brain regions (e.g., Prefrontal Cortex).[5]

- Concentration: Prepare a higher concentration stock (e.g., 1 µg/µL) in artificial cerebrospinal fluid (aCSF).
- Infusion:
  - Rate: 0.1 – 0.2 µL/min.
  - Total Volume: Typically 0.5 µL per side.
- Diffusion: Leave the injector in place for 5 minutes post-infusion to prevent backflow.

Experimental Workflow Diagram

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Step-by-step workflow from formulation to data collection.

Troubleshooting & Validation

© 2026 BenchChem. All rights reserved.

Issue	Probable Cause	Solution
Precipitation	Used Free Acid instead of Salt	Ensure CAS matches Disodium Salt. If using Free Acid, add equimolar NaOH.
No Effect	Missed Tmax window	The half-life is short (~44 min). [6] Ensure testing occurs within 1 hour of injection.
Sedation	Dose too high (>10mg/kg)	High doses recruit Group III mGluRs, which can depress locomotor activity. Lower dose to 1-3 mg/kg.
Inconsistent Data	Stress artifacts	Restraint stress releases glutamate. Habituate animals thoroughly to handling.

References

- Linden, A. M., et al. (2009). "Use of mGluR2 and mGluR3 knockout mice to explore in vivo receptor specificity of the mGluR2/3 selective antagonist LY341495."[7][8] Neuropharmacology.
- Dwyer, J. M., et al. (2012). "mTOR activation is required for the antidepressant effects of mGluR2/3 blockade." International Journal of Neuropsychopharmacology.
- Kingston, A. E., et al. (1998). "LY341495 is a nanomolar potent and selective antagonist of group II metabotropic glutamate receptors." Neuropharmacology.
- Tocris Bioscience. "**LY 341495 Disodium Salt** Product Information."

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. LY341495 is a nanomolar potent and selective antagonist of group II metabotropic glutamate receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. academic.oup.com [academic.oup.com]
- 3. The metabotropic glutamate (mGLU)2/3 receptor antagonist LY341495 [2S-2-amino-2-(1S,2S-2-carboxycyclopropyl-1-yl)-3-(xanth-9-yl)propanoic acid] stimulates waking and fast electroencephalogram power and blocks the effects of the mGLU2/3 receptor agonist ly379268 [(-)-2-oxa-4-aminobicyclo[3.1.0]hexane-4,6-dicarboxylate] in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. mTOR activation is required for the antidepressant effects of mGluR$_{2/3}$ blockade - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Are mGluR2/3 Inhibitors Potential Compounds for Novel Antidepressants? - PMC [pmc.ncbi.nlm.nih.gov]
- 6. THE METABOTROPIC GLUTAMATE 2/3 RECEPTOR ANTAGONIST LY341495 DIFFERENTIALLY AFFECTS RECOGNITION MEMORY IN RATS - PMC [pmc.ncbi.nlm.nih.gov]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Use of MGLUR2 and MGLUR3 knockout mice to explore in vivo receptor specificity of the MGLUR2/3 selective antagonist LY341495 - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: In Vivo Administration of LY 341495 Disodium Salt]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1574455/docs#application-note-in-vivo-administration-of-ly-341495-disodium-salt]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

© 2026 BenchChem. All rights reserved.

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.